

Essential Safety and Operational Guidance for Handling Calcium (D)-Pantothenate

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Compound of Interest

Compound Name: Calcium (D)-Pantothenate

Cat. No.: B16076004

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for **Calcium (D)-Pantothenate**, ensuring operational integrity and personnel safety within the laboratory environment.

Personal Protective Equipment (PPE)

When handling **Calcium (D)-Pantothenate**, a thorough risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE for routine operations and in the event of a large spill.

Situation	Required Personal Protective Equipment	Notes
Routine Laboratory Handling	• Safety goggles with side-shields • Lab coat • Protective gloves (Nitrile rubber recommended) • Dust mask/particulate filter respirator	Ensure good ventilation. Avoid generating dust. Handle in accordance with good industrial hygiene and safety practices. [1]
Large Spill	• Splash goggles • Full protective suit • Dust respirator (approved/certified) • Boots • Gloves • Self-contained breathing apparatus (SCBA)	A self-contained breathing apparatus should be used to avoid inhalation of the product. It is advisable to consult a specialist before handling a large spill. [2]

Chemical and Physical Properties

Understanding the properties of **Calcium (D)-Pantothenate** is crucial for safe handling and storage.

Property	Value
Appearance	White solid [3]
Odor	Odorless [3]
Melting Point	190 °C / 374 °F [3]
Flash Point	145 °C / 293 °F [1] [3]
Solubility	Soluble in water [3]
Stability	Hygroscopic (absorbs moisture from the air). [2] [3] Light sensitive. [2]

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[2][4]
- Minimize dust generation and accumulation.[1][4]
- Use in a well-ventilated area.[2][5] Local exhaust ventilation may be necessary if dust is generated.[2]
- Wash hands thoroughly after handling.[4]
- Ground all equipment containing the material to prevent static discharge.[2]

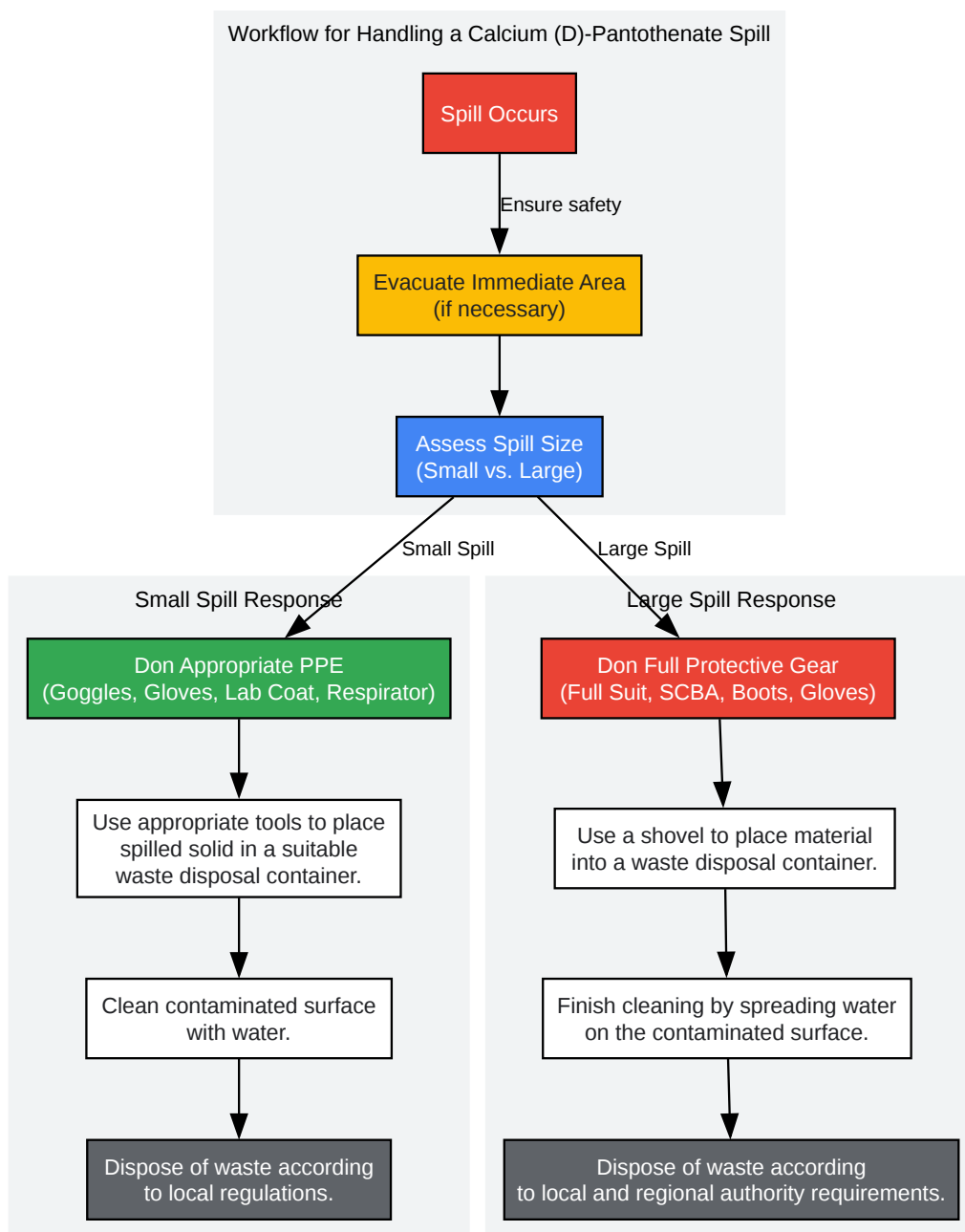
Storage:

- Store in a cool, dry, and well-ventilated area.[2][5]
- Keep the container tightly closed.[2][5]
- Protect from light and moisture.[2][3] It is recommended to store in light-resistant containers.[2]
- Do not store above 24°C (75.2°F); refrigeration is preferable.[2]
- Incompatible with strong oxidizing agents, acids, and alkalis.[2][3]

Spill and Disposal Procedures

A clear and practiced spill response plan is essential. The following workflow outlines the steps to be taken in the event of a **Calcium (D)-Pantothenate** spill.

Workflow for Handling a Calcium (D)-Pantothenate Spill



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Workflow for handling a chemical spill.

Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[2] Consult with your institution's environmental health and safety department for specific guidance on the disposal of **Calcium (D)-Pantothenate** and contaminated materials. Do not empty into drains.[6] Contaminated packaging should be handled in the same way as the substance itself.[6]

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References

- [1. redox.com \[redox.com\]](#)
- [2. oxfordlabfinechem.com \[oxfordlabfinechem.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. lewisu.edu \[lewisu.edu\]](#)
- [5. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [6. carlroth.com:443 \[carlroth.com:443\]](#)
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